

A Comprehensive Technical Guide to the Discovery and History of Indium Monobromide

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Compound of Interest

Compound Name: *Indium(i)bromide*

Cat. No.: *B13155353*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Indium monobromide (InBr) is an inorganic compound that has garnered interest in various fields of chemical research, primarily due to its utility in synthetic chemistry and its unique solid-state properties. This technical guide provides an in-depth exploration of the discovery, history, synthesis, and characterization of indium monobromide, tailored for an audience of researchers, scientists, and professionals in drug development who may utilize indium-based reagents in their work.

Historical Perspective

The study of indium halides dates back to the discovery of indium itself in 1863 by German chemists Ferdinand Reich and Hieronymus Theodor Richter through spectroscopic analysis of zinc ores. The element was named for the brilliant indigo blue line in its atomic spectrum. Following the isolation of the element, scientific inquiry into its compounds began. While early investigations focused on the more stable indium(III) halides, the synthesis and characterization of the lower-valent indium(I) halides, such as indium monobromide, represented a significant advancement in understanding the chemistry of this Group 13 element.

The definitive synthesis and structural characterization of indium monobromide were reported in the mid-20th century. It was established that InBr is a red crystalline solid with a distorted

rock salt structure, isostructural with thallium(I) iodide (TlI). This structural determination was crucial in understanding the bonding and electronic properties of indium in its +1 oxidation state.

Synthesis of Indium Monobromide

Indium monobromide is typically synthesized through the comproportionation of indium metal and indium tribromide. This reaction is carried out at elevated temperatures to ensure the formation of the monovalent species.

Experimental Protocol: Synthesis via Comproportionation

Objective: To synthesize indium monobromide (InBr) from indium metal and indium tribromide (InBr_3).

Materials:

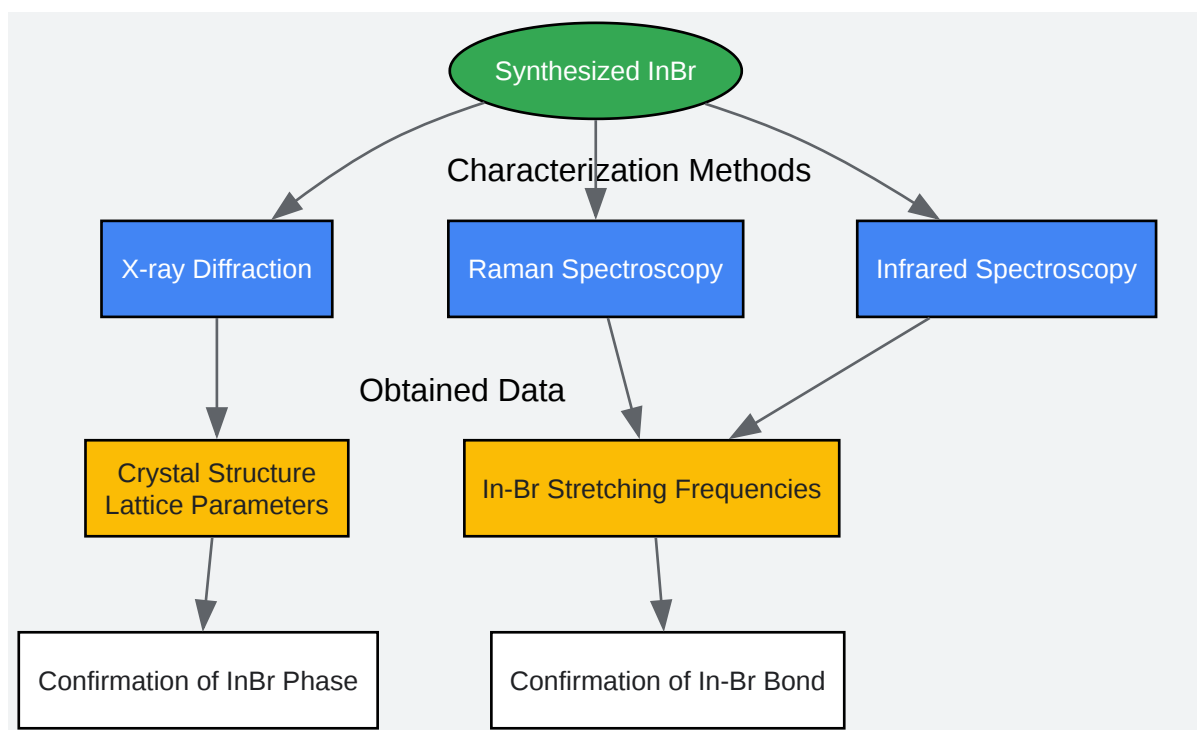
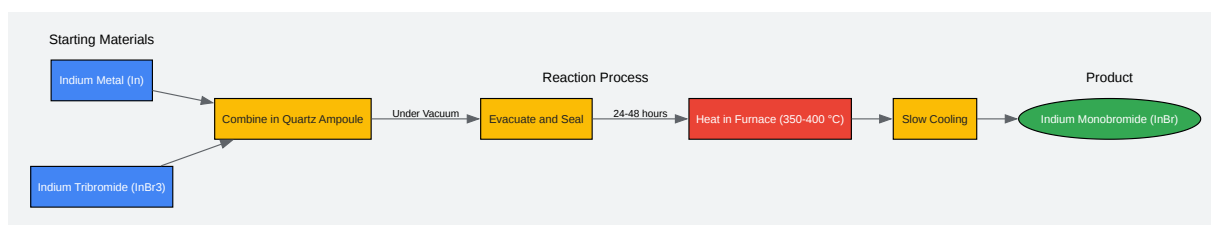
- Indium metal (In), powder or granules (99.99% purity)
- Indium(III) bromide (InBr_3), anhydrous (99.9%)
- Quartz ampoule
- Schlenk line and vacuum pump
- Tube furnace

Procedure:

- In a dry glovebox, a stoichiometric mixture of indium metal and indium tribromide (2:1 molar ratio) is placed into a quartz ampoule.
- The ampoule is connected to a Schlenk line and evacuated to a high vacuum ($<10^{-4}$ torr).
- The ampoule is sealed under vacuum using a high-temperature torch.

- The sealed ampoule is placed in a tube furnace and heated to 350-400 °C for 24-48 hours. The furnace should be rocked or rotated if possible to ensure thorough mixing.
- After the reaction period, the furnace is cooled slowly to room temperature.
- The resulting product, a red crystalline solid, is collected in an inert atmosphere.

Purification: The product is typically of high purity. If unreacted starting materials are present, sublimation under vacuum can be used for purification, although the vapor pressures of the species must be carefully considered.



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